

Fmoc-10-Adc-OH: A Technical Guide to Storage and Handling

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Compound of Interest

Compound Name: *Fmoc-10-Adc-OH*

Cat. No.: *B557996*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fmoc-10-aminodecanoic acid (**Fmoc-10-Adc-OH**) is a specialized amino acid derivative utilized in chemical synthesis, particularly in the construction of complex molecules such as antibody-drug conjugates (ADCs) and other targeted therapeutics. The long aliphatic chain of 10-aminodecanoic acid provides a hydrophobic spacer, which can be critical for modulating the physicochemical properties of the final conjugate. The fluorenylmethyloxycarbonyl (Fmoc) protecting group allows for its use in standard solid-phase peptide synthesis (SPPS) protocols. Proper storage and handling of this reagent are paramount to ensure its integrity, leading to reliable and reproducible synthetic outcomes. This guide provides a comprehensive overview of the recommended storage conditions, handling procedures, and safety precautions for **Fmoc-10-Adc-OH**.

Physicochemical Properties

A summary of the key physicochemical properties of **Fmoc-10-Adc-OH** is presented below. This data is essential for understanding its behavior in various experimental settings.

Property	Value
Chemical Name	10-(9H-fluoren-9-ylmethoxycarbonylamino)decanoic acid
Synonyms	N-(9-Fluorenylmethyloxycarbonyl)-10-amino-decanoic acid
CAS Number	143688-82-8
Molecular Formula	C ₂₅ H ₃₁ NO ₄
Molecular Weight	409.52 g/mol
Appearance	White to off-white solid

Storage Recommendations

The stability of **Fmoc-10-Adc-OH** is critical for its successful application. Improper storage can lead to degradation of the Fmoc group or other chemical modifications. The following table summarizes the recommended storage conditions.

Parameter	Recommendation	Rationale
Temperature	Long-term: -20°C Short-term: 2-8°C	Low temperatures minimize the rate of chemical degradation.
Moisture	Store in a tightly sealed container with a desiccant.	Fmoc-protected amino acids are susceptible to hydrolysis.
Light	Store in an opaque or amber container in a dark location.	The Fmoc group can be sensitive to UV light, which may cause degradation.
Atmosphere	For long-term storage, consider flushing the container with an inert gas (e.g., argon or nitrogen).	Minimizes oxidation and degradation from atmospheric components.

Handling and Safety Precautions

Due to its chemical nature as a fine powder and its role in synthesis, appropriate handling and safety measures must be observed. The following table outlines the key safety recommendations.

Precaution	Details
Personal Protective Equipment (PPE)	<ul style="list-style-type: none">- Eye Protection: Chemical safety goggles or glasses with side shields.- Hand Protection: Nitrile or other chemically resistant gloves.- Body Protection: Laboratory coat.
Engineering Controls	<ul style="list-style-type: none">- Ventilation: Handle in a well-ventilated area. For weighing and handling of the powder, a chemical fume hood is recommended to minimize inhalation.
General Hygiene	<ul style="list-style-type: none">- Avoid inhalation of dust.- Avoid contact with skin and eyes.- Wash hands thoroughly after handling.
Spill & Disposal	<ul style="list-style-type: none">- Spills: Carefully sweep up solid spills to avoid dust generation and place in a sealed container for disposal. Absorb liquid spills with an inert material.- Disposal: Dispose of as chemical waste in accordance with local, state, and federal regulations.

Solubility

Fmoc-10-Adc-OH is a hydrophobic molecule due to its long aliphatic chain and the fluorenyl group. While specific quantitative solubility data is not readily available in the literature, the following table provides general guidance on its solubility in common laboratory solvents. It is recommended to perform small-scale solubility tests for specific applications.

Solvent	Expected Solubility	Notes
N,N-Dimethylformamide (DMF)	Soluble	Commonly used solvent for solid-phase peptide synthesis.
Dimethyl sulfoxide (DMSO)	Soluble	Can be used to prepare concentrated stock solutions.
N-Methyl-2-pyrrolidone (NMP)	Soluble	An alternative polar aprotic solvent to DMF.
Dichloromethane (DCM)	Moderately Soluble	May require a co-solvent like DMF for higher concentrations.
Water	Insoluble	The hydrophobic nature of the molecule limits its solubility in aqueous solutions.
Methanol (MeOH)	Sparingly Soluble	
Acetonitrile (ACN)	Sparingly Soluble	

Experimental Protocols

Preparation of a Stock Solution

This protocol describes the general procedure for preparing a stock solution of **Fmoc-10-Adc-OH** for use in solid-phase peptide synthesis.

Materials:

- **Fmoc-10-Adc-OH**
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Vortex mixer
- Sonicator (optional)
- Appropriate glassware

Procedure:

- Under a chemical fume hood, accurately weigh the desired amount of **Fmoc-10-Adc-OH** into a clean, dry glass vial.
- Add the calculated volume of DMF to the vial to achieve the target concentration (e.g., 0.5 M).
- Tightly cap the vial and vortex the mixture until the solid is fully dissolved.
- If the solid does not readily dissolve, sonicate the vial for 5-10 minutes.
- Visually inspect the solution to ensure there are no undissolved particulates before use.
- If not for immediate use, store the stock solution at -20°C. Before use, allow the solution to warm to room temperature and ensure the solute is fully dissolved.

Coupling of Fmoc-10-Adc-OH in Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines a general method for coupling **Fmoc-10-Adc-OH** to a resin-bound peptide with a free N-terminal amine.

Materials:

- Fmoc-deprotected peptide-resin
- Stock solution of **Fmoc-10-Adc-OH** in DMF
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., N,N-Diisopropylethylamine - DIPEA)
- DMF, peptide synthesis grade
- SPPS reaction vessel

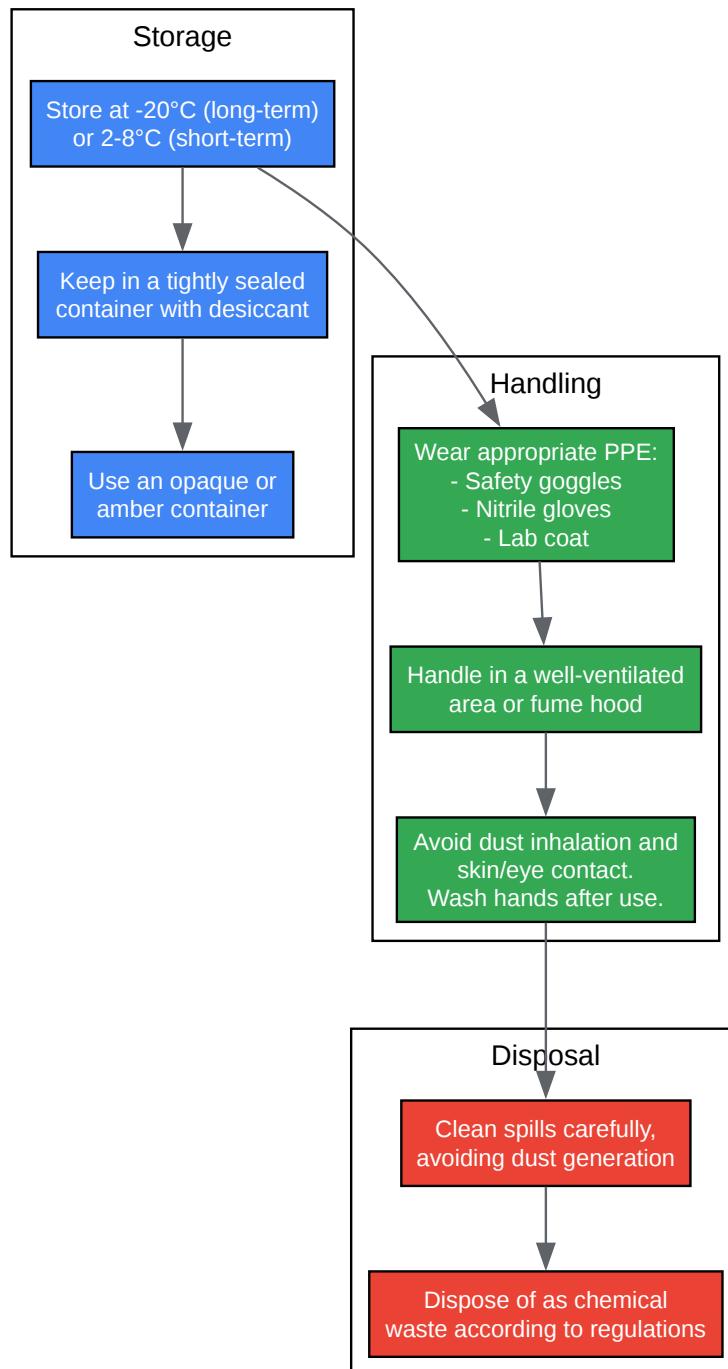
Procedure:

- Swell the Fmoc-deprotected peptide-resin in DMF.
- In a separate vial, pre-activate the **Fmoc-10-Adc-OH**. For a 0.1 mmol scale synthesis, mix:
 - 4 equivalents of **Fmoc-10-Adc-OH** solution (0.4 mmol)
 - 3.9 equivalents of coupling reagent (e.g., HBTU) (0.39 mmol)
 - 8 equivalents of DIPEA (0.8 mmol)
- Briefly vortex the activation mixture.
- Add the activation mixture to the swollen resin in the reaction vessel.
- Agitate the reaction mixture at room temperature for the desired coupling time (typically 1-2 hours).
- Monitor the coupling reaction for completion using a qualitative test (e.g., Kaiser test).
- Once the coupling is complete, drain the reaction vessel and wash the resin thoroughly with DMF to remove excess reagents and byproducts.
- The resin is now ready for the next Fmoc deprotection and coupling cycle.

Visualizations

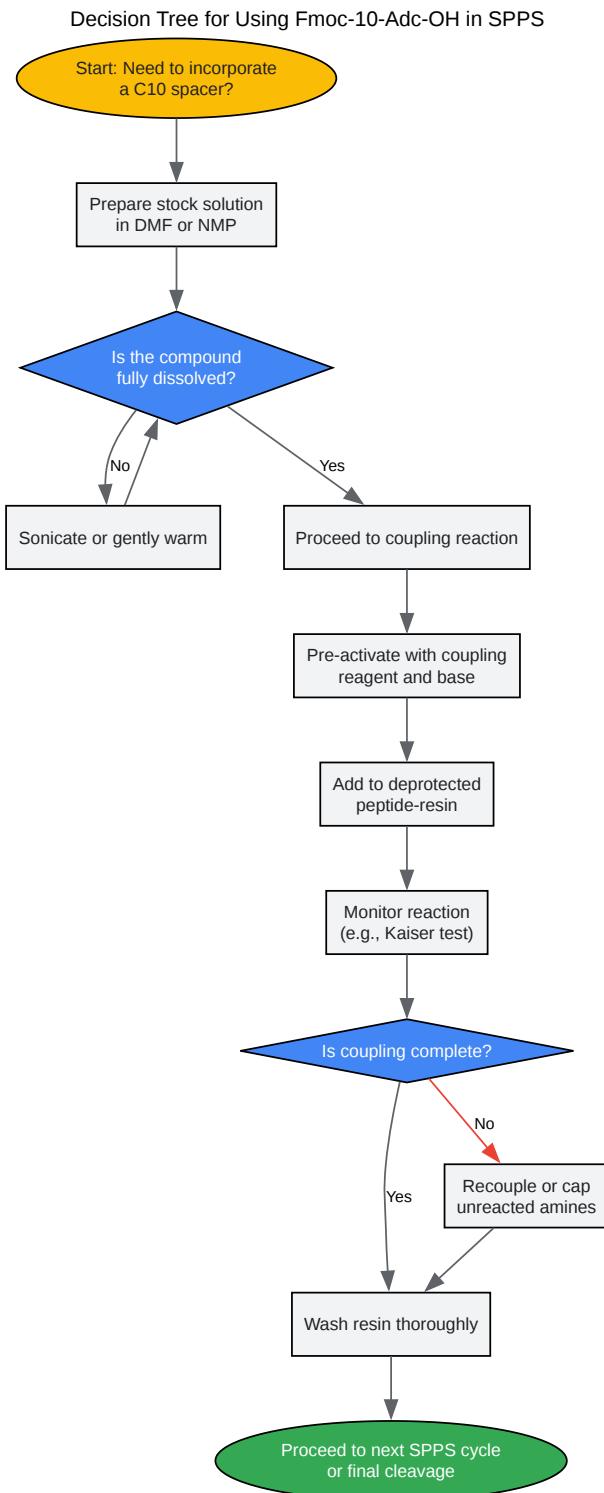
Logical Workflow for Storage and Handling

Workflow for Storage and Handling of Fmoc-10-Adc-OH

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Caption: A logical workflow for the proper storage, handling, and disposal of **Fmoc-10-Adc-OH**.

Decision Tree for Use in SPPS



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Caption: A decision tree outlining the key steps for the successful use of **Fmoc-10-Adc-OH** in SPPS.

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